

Application Notes and Protocols: Preparation of BAY-228 Stock Solution with DMSO

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Compound of Interest

Compound Name: BAY-218

Cat. No.: B605929

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Introduction

BAY-218 is a potent and selective small-molecule inhibitor of the Aryl hydrocarbon Receptor (AhR).[1][2][3][4] It functions by inhibiting the nuclear translocation of AhR, thereby preventing the transcription of dioxin response element (DRE)-regulated target genes.[1] This inhibitory action can rescue cellular processes from the effects of both exogenous and endogenous AhR ligands.[1] In preclinical studies, **BAY-218** has been shown to enhance anti-tumor immune responses and reduce tumor growth.[1][5] Proper preparation of a **BAY-218** stock solution is a critical first step for accurate and reproducible in vitro and in vivo experiments. Dimethyl sulfoxide (DMSO) is a common solvent for preparing stock solutions of **BAY-218** due to its high solvating power for organic molecules.

Data Presentation

The following table summarizes the key quantitative data for preparing a **BAY-218** stock solution with DMSO.

Parameter	Value	Source(s)
Molecular Weight	401.82 g/mol	[1][4]
Solubility in DMSO	30 mg/mL (74.66 mM) - 252 mg/mL (627.15 mM)	[1][6][7]
Recommended Stock Solution Concentration	10 mM - 100 mM	General laboratory practice
Storage of Solid Compound	-20°C for up to 3 years	[1][6]
Storage of DMSO Stock Solution	-80°C for up to 1 year; -20°C for up to 1 month	[1][2][6]

Note: The reported solubility of **BAY-218** in DMSO varies across different suppliers. It is recommended to start with a lower concentration and perform a small-scale solubility test before preparing a large volume of stock solution. Sonication may be required to fully dissolve the compound.[6]

Experimental Protocols

Materials

- **BAY-218** powder
- Anhydrous or high-purity Dimethyl sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer
- Sonicator (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM BAY-218 Stock Solution

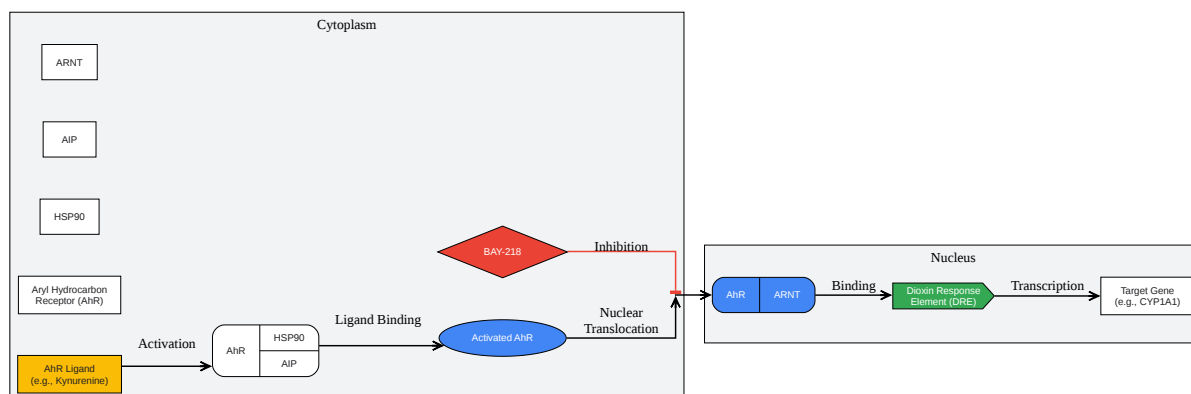
- Calculate the required mass of **BAY-218**:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 401.82 \text{ g/mol} \times 1000 \text{ mg/g} = 4.0182 \text{ mg}$
- Weigh the **BAY-218** powder:
 - Tare a sterile, amber microcentrifuge tube on an analytical balance.
 - Carefully weigh out approximately 4.02 mg of **BAY-218** powder directly into the tared tube. Record the exact weight.
- Add DMSO:
 - Based on the actual weight of the **BAY-218** powder, calculate the precise volume of DMSO needed to achieve a 10 mM concentration.
 - $\text{Volume (mL)} = [\text{Mass (mg)} / 401.82 \text{ (g/mol)}] / 10 \text{ (mmol/L)}$
 - Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **BAY-218** powder.
- Dissolve the compound:
 - Close the tube tightly and vortex the solution for 1-2 minutes until the powder is completely dissolved.
 - Visually inspect the solution against a light source to ensure there are no visible particles.
 - If the compound does not fully dissolve, sonicate the tube in a water bath for 5-10 minutes.
- Aliquot and store:

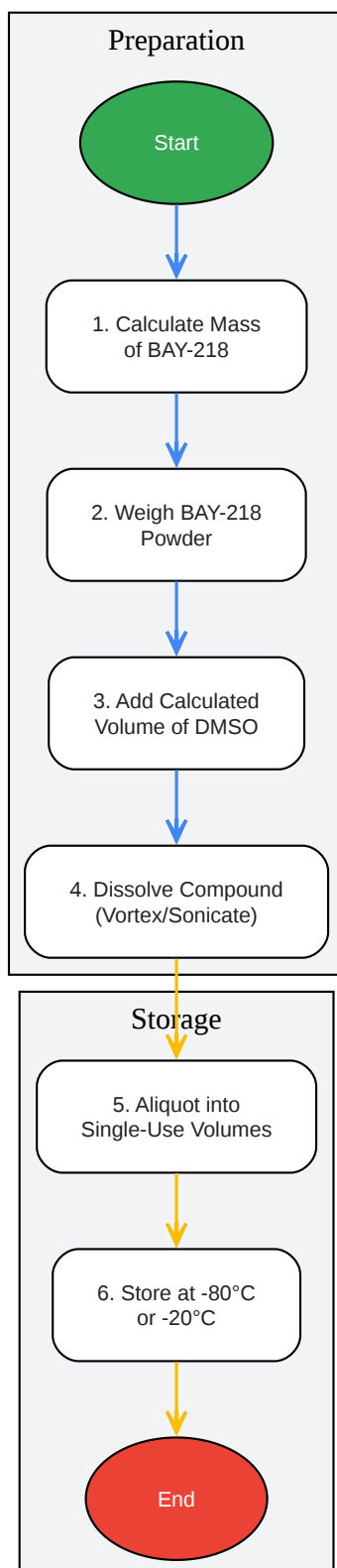
[\[6\]](#)

- To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes.[\[1\]](#)
- Label each aliquot clearly with the compound name, concentration, date of preparation, and your initials.
- Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)[\[2\]](#)[\[6\]](#)

Mandatory Visualizations

Signaling Pathway of BAY-218





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